

# 3-Hydroxy-4-methoxybenzonitrile chemical structure and IUPAC name

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## Compound of Interest

Compound Name: *3-Hydroxy-4-methoxybenzonitrile*

Cat. No.: *B193458*

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## Chemical Identity and Structure

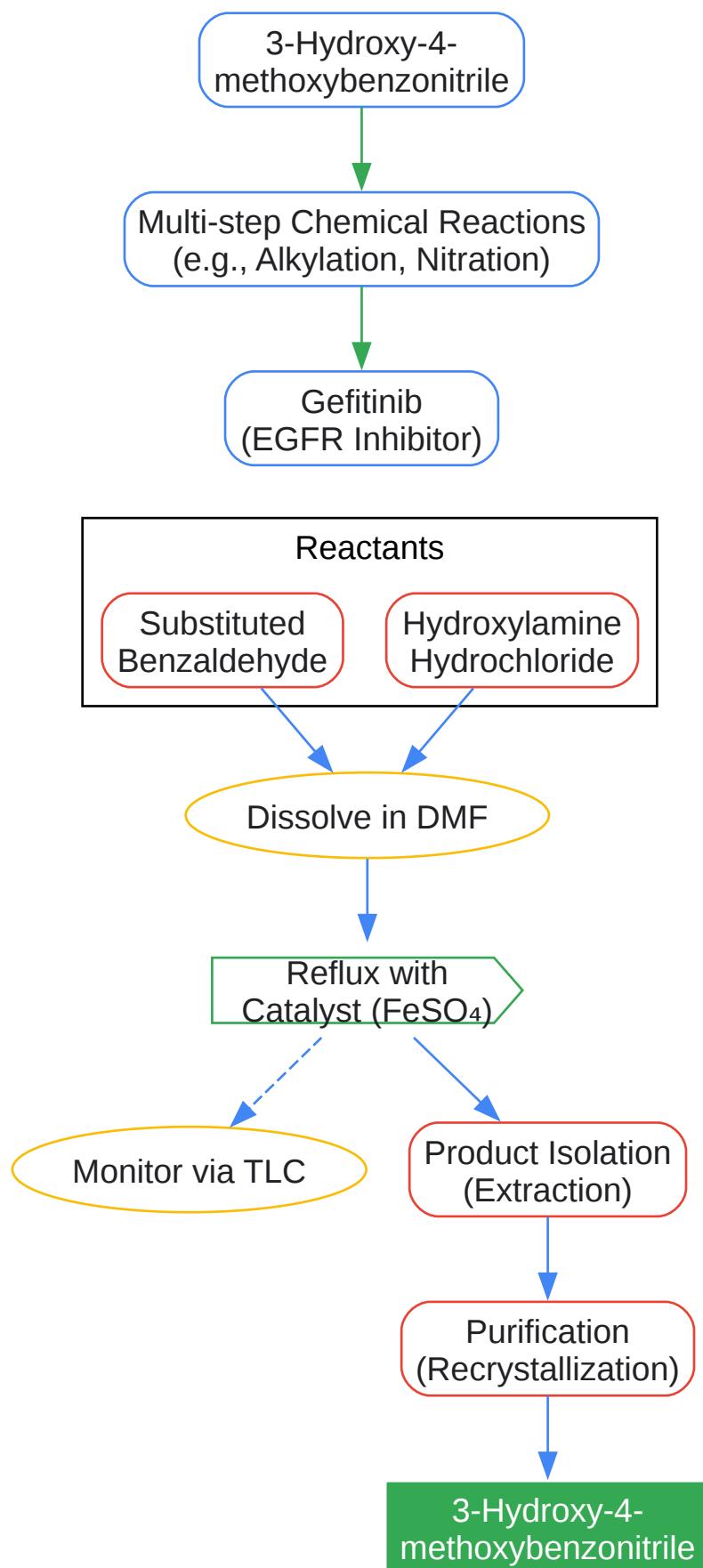
**3-Hydroxy-4-methoxybenzonitrile** is an organic compound featuring a benzene ring substituted with a cyano (-C≡N) group, a hydroxyl (-OH) group, and a methoxy (-OCH<sub>3</sub>) group. Its chemical structure and key identifiers are detailed below.

IUPAC Name: **3-Hydroxy-4-methoxybenzonitrile**[\[1\]](#)

Synonyms: 2-Methoxy-5-cyanophenol, Isovanillincarbonitrile, 5-Cyano-2-methoxyphenol[\[2\]](#)

Chemical Structure:

The structure consists of a central benzene ring. The nitrile group defines the first carbon position. A hydroxyl group is attached at the third position, and a methoxy group is at the fourth position.



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## References

- 1. [indiamart.com](http://indiamart.com) [indiamart.com]
- 2. [innospk.com](http://innospk.com) [innospk.com]
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